Technical Comparison: FTIR Spectral Profiling of 4-Fluoro-N-methyl-2-nitrobenzamide

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Compound of Interest

Compound Name:	*4-fluoro-N-methyl-2-nitrobenzamide*
Cat. No.:	*B7973561*

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Content Type: Publish Comparison Guide Audience: Researchers, Process Chemists, and Drug Development Professionals Subject: CAS 915087-24-0 (Isomer Reference) / Synthesis Intermediate Validation

Executive Summary

4-Fluoro-N-methyl-2-nitrobenzamide is a critical intermediate in the synthesis of second-generation anti-androgens (e.g., Enzalutamide analogs). Its structural integrity is defined by the specific arrangement of the ortho-nitro group relative to the amide functionality, which facilitates intramolecular hydrogen bonding—a feature distinguishable by FTIR spectroscopy.

This guide provides a technical comparison of the target compound's FTIR profile against its primary synthesis precursors and structural isomers. By focusing on the "Ortho-Nitro Effect" and the specific C-F spectral signature, researchers can utilize this guide to validate synthesis endpoints and detect isomeric impurities without immediate recourse to NMR.

Detailed Spectral Analysis (The Product)

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The FTIR spectrum of **4-fluoro-N-methyl-2-nitrobenzamide** is characterized by the interplay between the electron-withdrawing nitro group and the secondary amide. The ortho positioning of the nitro group creates a specific intramolecular hydrogen bond with the amide proton, locking the conformation and shifting the Amide I and N-H bands distinctively compared to para-nitro analogs.

Characteristic Peak Assignments

Data derived from vibrational analysis of o-nitrobenzamide derivatives and fluorinated aromatics.

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Wavenumber (cm^{-1})	Intensity	Functional Group	Vibrational Mode Assignment
3280 – 3350	Medium, Sharp	Secondary Amide	ν(N-H) Stretching(Restricted by intramolecular H-bond to NO_2)
3050 – 3100	Weak	Aromatic Ring	ν(C-H) Stretching
2920 – 2980	Weak	N-Methyl Group	ν(C-H) Aliphatic Stretching(Key differentiator from non-methylated precursors)
1645 – 1665	Strong	Amide I	ν(C=O) Carbonyl Stretching(Lower frequency due to H-bonding)
1535 – 1555	Strong	Nitro Group	ν_as(NO_2) Asymmetric Stretching(Often overlaps with Amide II)
1510 – 1530	Medium	Amide II	δ(N-H) Bending + ν(C-N)
1340 – 1360	Strong	Nitro Group	ν_s(NO_2) Symmetric Stretching
1210 – 1240	Strong	Aryl Fluoride	ν(C-F) Stretching(Diagnostic for fluorination success)
800 – 850	Medium	Aromatic Ring	γ(C-H) Out-of-Plane Bending(1,2,4-substitution pattern)

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Comparative Performance: Target vs. Alternatives

In the context of chemical synthesis, "performance" refers to the ability of the spectral data to unambiguously identify the target molecule against precursors (alternatives 1) and impurities (alternatives 2).

Comparison 1: Target vs. Precursor (4-Fluoro-2-nitrobenzoic Acid)

Objective: Confirm successful amidation.

- The Acid (Precursor): Exhibits a broad, sprawling O-H stretch from 2500–3300 cm^{-1} (carboxylic acid dimer) and a carbonyl peak typically shifted higher (~1680–1700 cm^{-1}).
- The Amide (Target): The broad O-H disappears completely, replaced by a sharp N-H peak at ~3300 cm^{-1}. The carbonyl shifts to ~1650 cm^{-1}.
- Performance Verdict: FTIR provides a binary Pass/Fail indication for this step. If the broad O-H persists, the reaction is incomplete.

Comparison 2: Target vs. Non-Fluorinated Analog (N-methyl-2-nitrobenzamide)

Objective: Confirm presence of the Fluorine substituent.

- Non-Fluorinated Analog: Lacks significant absorption in the 1200–1250 cm^{-1} region (except for C-N vibrations which are usually weaker or shifted).
- The Target: Displays a prominent, sharp band at 1210–1240 cm^{-1} corresponding to the C-F stretch.
- Performance Verdict: The C-F band is a "fingerprint" marker. Its absence indicates a starting material error (using non-fluorinated nitrobenzoic acid).

Comparison 3: Target (ortho-nitro) vs. Isomer (para-nitro)

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Objective: Detect regiochemical isomers (e.g., 4-fluoro-N-methyl-4-nitrobenzamide impurities).

- The Isomer (para-nitro): Lacks the intramolecular H-bond. The N-H stretch is typically "free" and appears at higher wavenumbers (>3400 cm^{-1} in solution or non-bonded solid phases). The Amide I (C=O) is less perturbed.
- The Target (ortho-nitro): The Intramolecular H-bond (N-H···O=N) shifts the N-H stretch lower (~3300 cm^{-1}) and broadens it slightly even in dilute solution.
- Performance Verdict: High-resolution FTIR can distinguish these isomers based on the N-H shift, providing a rapid checkpoint before HPLC analysis.

Experimental Protocol: Synthesis Validation Workflow

Method: KBr Pellet Transmission

Rational: Solid-state analysis (KBr) is preferred over ATR for this compound to clearly resolve the sharp N-H and C-F bands without the pressure-induced peak shifts sometimes seen in ATR crystals.

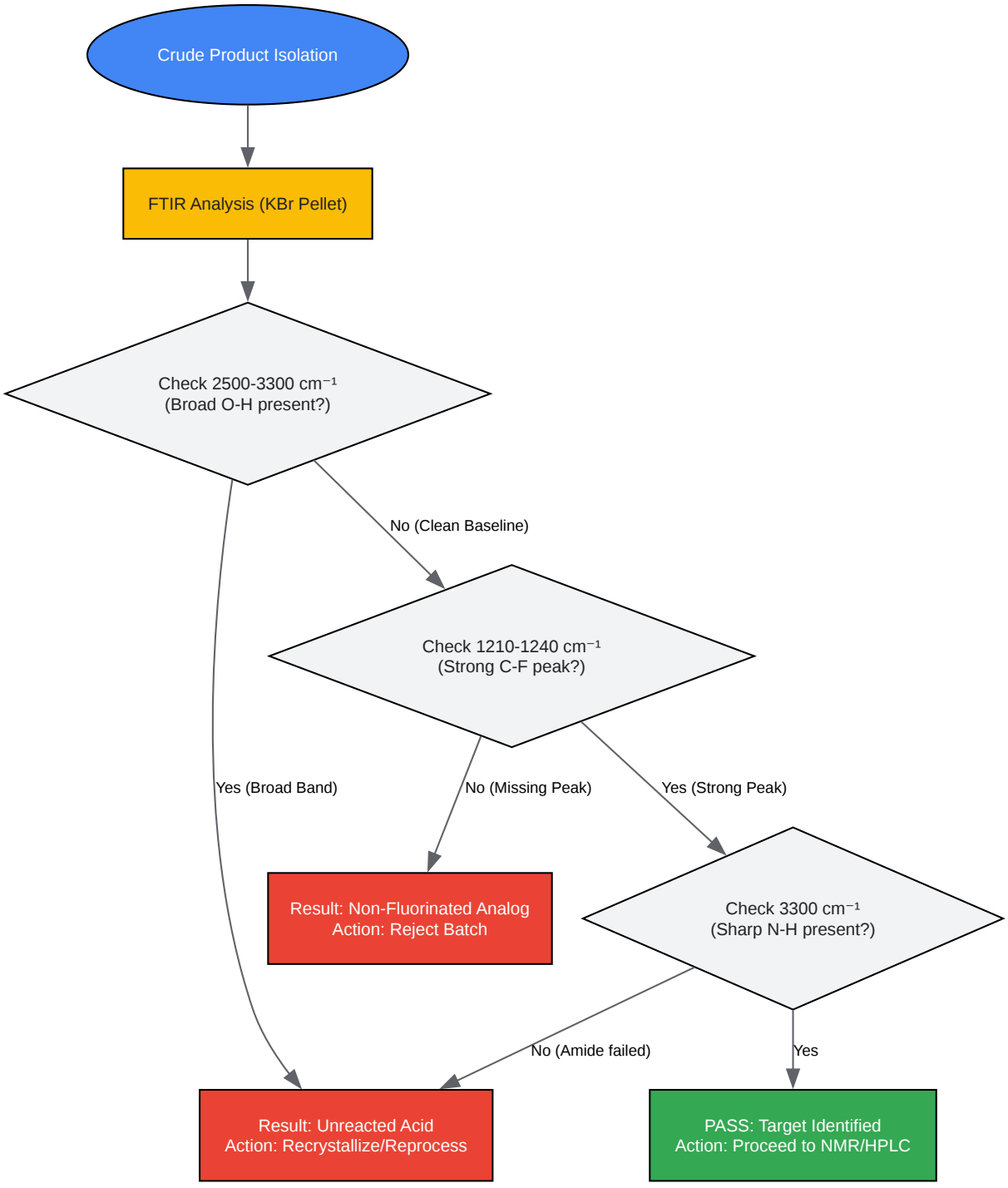
Protocol Steps:

- Sampling: Isolate crude solid from the reaction mixture (post-workup). Dry under vacuum at 40°C for 2 hours to remove solvent (solvent peaks can obscure the C-F region).
- Preparation: Mix 1–2 mg of the sample with 200 mg of dry IR-grade KBr. Grind to a fine powder using an agate mortar to minimize light scattering (Christiansen effect).
- Pelletization: Press at 8–10 tons for 2 minutes to form a transparent disc.
- Acquisition: Scan from 4000 to 400 cm^{-1} (Resolution: 4 cm^{-1}, Scans: 32).
- Validation Logic:
  - Check 1: Is the broad Acid O-H gone? (If No → Reprocess).
  - Check 2: Is the C-F peak at 1230 cm^{-1} present? (If No → Wrong Starting Material).

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- Check 3: Is the N-H peak sharp and around 3300 cm^{-1}? (If Yes → Release for NMR).

Visualization: Validation Logic Pathway



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Figure 1: Decision tree for validating **4-fluoro-N-methyl-2-nitrobenzamide** synthesis using FTIR spectral markers.

References

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